

safety and handling of 4-Iodo-3-nitroaniline

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Compound of Interest

Compound Name: **4-Iodo-3-nitroaniline**

Cat. No.: **B023111**

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An In-depth Technical Guide to the Safety and Handling of **4-Iodo-3-nitroaniline**

Introduction

4-Iodo-3-nitroaniline (CAS No: 105752-04-3) is a chemical intermediate utilized in various research and development applications, particularly within the pharmaceutical and chemical synthesis sectors.^{[1][2]} Its molecular structure, incorporating an iodine atom and a nitro group on an aniline backbone, presents specific handling requirements and potential hazards. This guide provides a comprehensive overview of the safety protocols, physical and chemical properties, hazard information, and emergency procedures necessary for the safe handling of this compound by researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial to mitigate risks and ensure a safe laboratory environment.

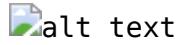
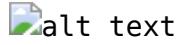
Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-Iodo-3-nitroaniline** are summarized below. These properties are essential for designing experimental setups and for understanding the compound's behavior under various conditions.

Property	Value
Molecular Formula	C ₆ H ₅ IN ₂ O ₂ [1] [2]
Molecular Weight	264.02 g/mol [1]
Appearance	Solid [3]
Melting Point	140-144 °C [1]
Boiling Point	371.1 ± 32.0 °C (Predicted) [1]
Density	2.101 ± 0.06 g/cm ³ (Predicted) [1]
Flash Point	178.2 °C [1]
Storage Temperature	2-8 °C recommended by some suppliers [3]

Hazard Identification and GHS Classification

4-Iodo-3-nitroaniline is classified as hazardous. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed [1] [2]	Warning [1] [2]	
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction [1] [2]	Warning [1] [2]	

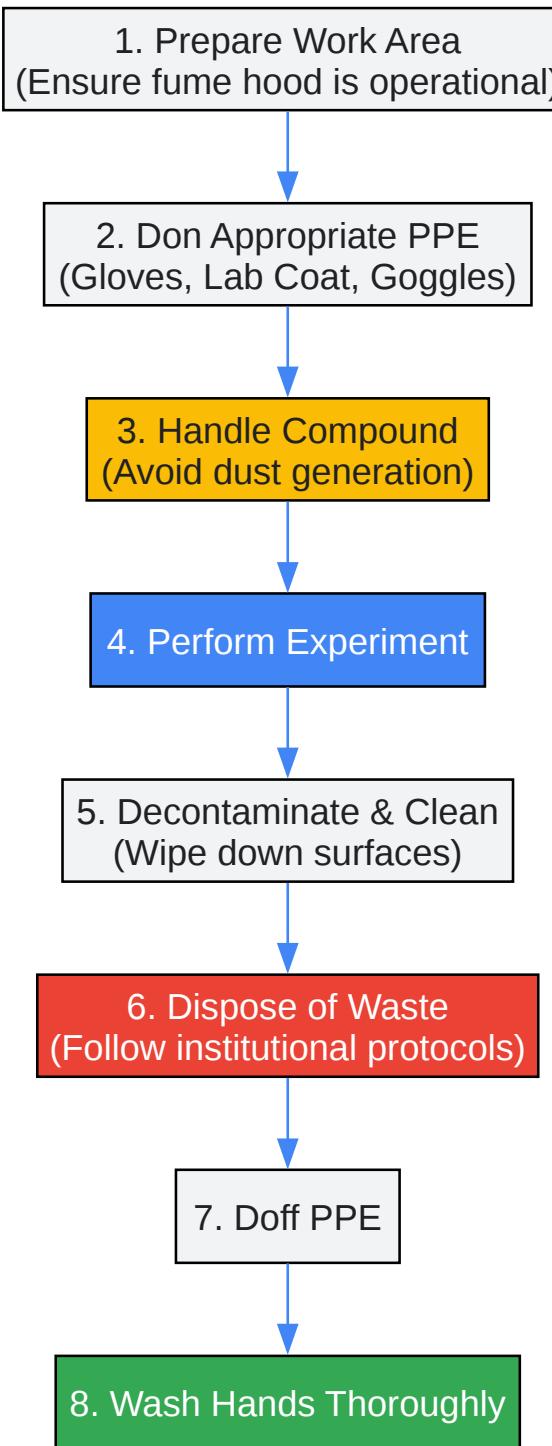
Experimental Protocols: Safe Handling and Storage

Proper handling and storage are paramount to minimize exposure and prevent accidents. The following protocols should be strictly followed.

3.1 Engineering Controls and Handling Procedures

A systematic approach to handling ensures that risks are minimized at every step. This involves preparing the workspace, using the chemical, and completing post-procedure cleanup.

- Ventilation: Always handle **4-Iodo-3-nitroaniline** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[1][4]
- Avoiding Contamination: Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][2]
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[1][4] Use non-sparking tools to prevent ignition sources.[1][4]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound.[1][2]



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*Standard workflow for handling **4-iodo-3-nitroaniline**.*

3.2 Storage Requirements

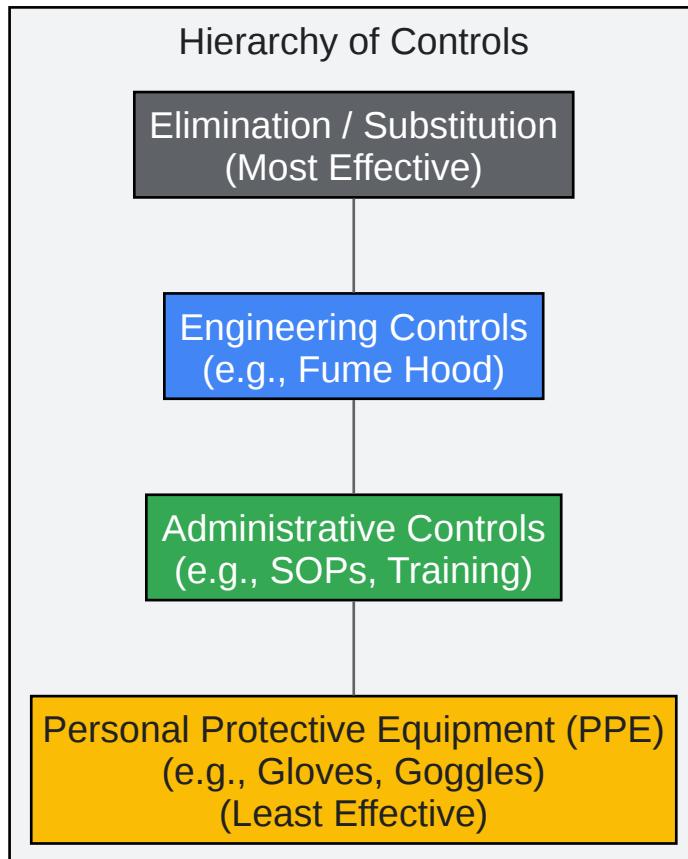
Correct storage conditions are essential to maintain the stability of the compound and prevent accidental release.

- Keep the container tightly closed when not in use.[1][4]
- Store in a dry, cool, and well-ventilated place.[1][4]
- Store separately from incompatible materials and foodstuff containers.[1][4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is a critical barrier against chemical exposure. The following PPE is mandatory when handling **4-Iodo-3-nitroaniline**.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection:
 - Gloves: Handle with chemical-resistant, impervious gloves. Inspect gloves prior to use.
 - Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[1][4]
- Respiratory Protection: If ventilation is inadequate and dust is generated, use a NIOSH-approved particulate respirator.



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The hierarchy of controls for mitigating chemical exposure.

Emergency Procedures

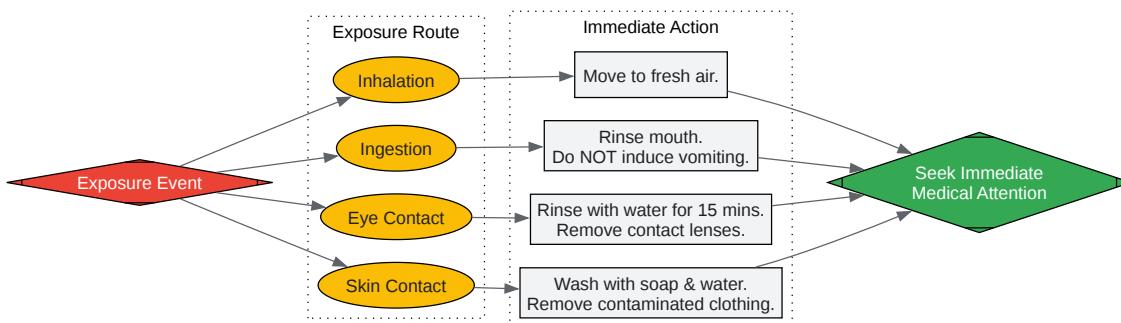
In the event of an exposure or spill, immediate and appropriate action is required.

5.1 First-Aid Measures

The following first-aid measures should be taken in case of exposure. Seek medical attention following any exposure.

- If Swallowed: Rinse mouth with water and get medical help immediately.[1][2]

- If on Skin: Immediately wash the affected area with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical attention.[1][2] Contaminated clothing must be removed and washed before reuse.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes.[4][5] If you wear contact lenses, remove them if it is easy to do so, and continue rinsing.[4][5]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[4][5]



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Decision-making workflow for first-aid response.

5.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[6][7] For larger fires, water spray or fog may be used.[6]

- Hazardous Combustion Products: In a fire, hazardous gases such as carbon oxides (CO, CO₂), nitrogen oxides (NOx), and hydrogen iodide may be produced.[5]
- Protective Gear: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[6]

5.3 Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[4] Avoid breathing dust and prevent contact with skin and eyes by wearing appropriate PPE.[4]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[7]
- Containment and Cleanup: Use dry cleanup methods.[6] Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[5][6] Avoid actions that generate dust.[6]

Toxicological and Ecological Information

- Toxicological Profile: The primary known toxicological effects are harm if swallowed and the potential to cause an allergic skin reaction.[1][2] Comprehensive data on carcinogenicity, mutagenicity, or reproductive toxicity is not readily available.
- Ecological Profile: There is limited data available regarding the ecotoxicity, persistence, and bioaccumulative potential of **4-Iodo-3-nitroaniline**.[4] Therefore, release into the environment must be strictly avoided.[7]

Disposal Considerations

Waste material should be treated as hazardous. Dispose of the compound and any contaminated materials at an approved waste disposal facility.[1][4] All local, state, and federal regulations regarding waste disposal must be followed. Do not dispose of via drains or standard waste streams.

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